

An In-depth Technical Guide to N4-Acetylsulfamethoxazole-d4

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B561764

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N4-Acetylsulfamethoxazole-d4**, a deuterated internal standard crucial for the accurate quantification of its parent drug, sulfamethoxazole, and its primary metabolite, N4-Acetylsulfamethoxazole. This document details its chemical and physical properties, outlines experimental protocols for its use in analytical methods, and describes the metabolic pathway of sulfamethoxazole.

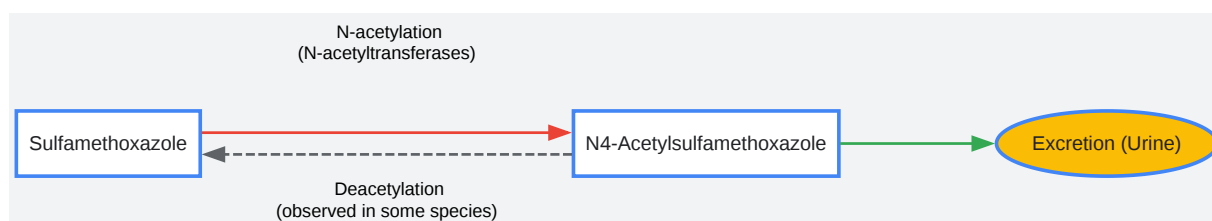
Quantitative Data

The following table summarizes the key quantitative data for **N4-Acetylsulfamethoxazole-d4**.

Property	Value	Source(s)
CAS Number	1215530-54-3	[1]
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S	[2]
Molecular Weight	299.34 g/mol	[1]
Exact Mass	299.08778406 Da	[1]
Purity	≥98%	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMSO and Methanol	[2]
Storage Conditions	-20°C for long-term storage	[2]

Metabolic Pathway of Sulfamethoxazole

N4-Acetylsulfamethoxazole is the primary metabolite of the antibiotic sulfamethoxazole. The metabolic process predominantly occurs in the liver through N-acetylation, catalyzed by N-acetyltransferase enzymes.[3] This pathway is a critical determinant of the pharmacokinetic profile of sulfamethoxazole. The deuterated form, **N4-Acetylsulfamethoxazole-d4**, serves as an ideal internal standard for tracking this metabolic conversion and quantifying both the parent drug and its metabolite in biological matrices. In some biological systems, such as in rice, it has been observed that N4-acetyl-sulfamethoxazole can be transformed back into sulfamethoxazole.[4][5]



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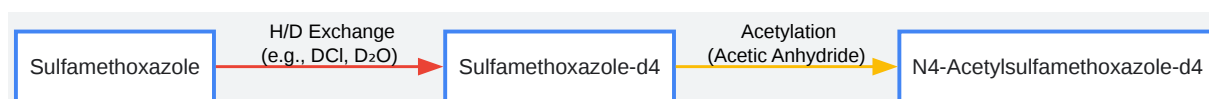
Caption: Metabolic pathway of Sulfamethoxazole to N4-Acetylsulfamethoxazole.

Experimental Protocols

Synthesis of N4-Acetylsulfamethoxazole-d4 (Proposed)

While a specific detailed protocol for the synthesis of **N4-Acetylsulfamethoxazole-d4** is not readily available in the provided search results, a plausible synthetic route would involve the acetylation of sulfamethoxazole-d4. The deuteration of the aniline ring of sulfamethoxazole could be achieved through acid-catalyzed hydrogen-deuterium exchange in the presence of a deuterium source like D₂O or deuterated acids.

Reaction Scheme:



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Caption: Proposed synthesis workflow for **N4-Acetylsulfamethoxazole-d4**.

Analytical Method: Quantification of Sulfamethoxazole in Wastewater using HPLC-MS/MS

This protocol describes a high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the determination of sulfamethoxazole in wastewater, utilizing **N4-Acetylsulfamethoxazole-d4** as a surrogate internal standard.^[6]

3.2.1. Materials and Reagents

- **N4-Acetylsulfamethoxazole-d4**
- Sulfamethoxazole (analytical standard)
- Formic acid
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

3.2.2. Sample Preparation

- Acidify the wastewater sample to pH 4.
- Spike the sample with a known concentration of **N4-Acetylsulfamethoxazole-d4** internal standard (e.g., 5 ng).[\[6\]](#)
- Enrich the sample using a Solid Phase Extraction (SPE) cartridge.
- Wash the cartridge with deionized water.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the initial mobile phase.[\[6\]](#)

3.2.3. HPLC Conditions

- Column: C18 HPLC column (e.g., 150 x 2.1 mm, 3.5 μ m)[\[6\]](#)
- Mobile Phase A: 0.1% Formic acid in water[\[6\]](#)
- Mobile Phase B: 0.1% Formic acid in acetonitrile[\[6\]](#)
- Flow Rate: 0.2 mL/min[\[6\]](#)
- Injection Volume: 20 μ L[\[6\]](#)
- Gradient Program: A suitable gradient to separate sulfamethoxazole from matrix components.

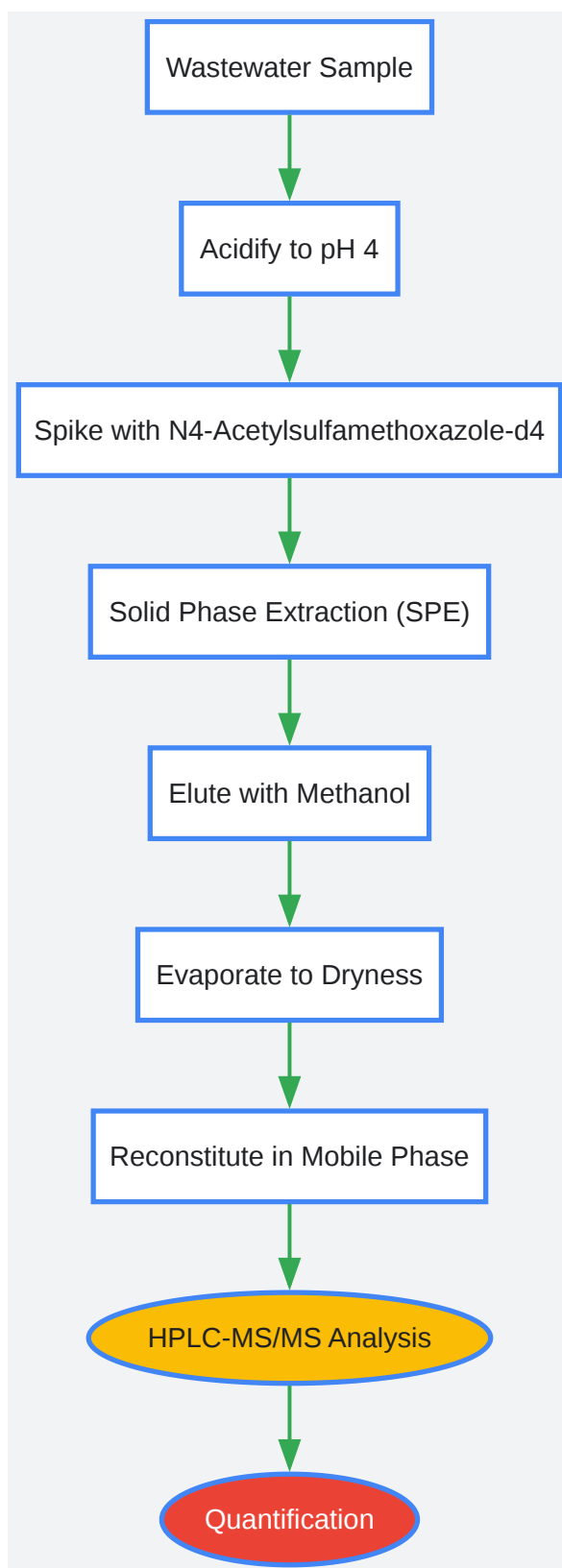
3.2.4. MS/MS Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Selected Reaction Monitoring (SRM)
- Precursor Ion (Sulfamethoxazole): To be determined based on the specific instrument.
- Product Ion(s) (Sulfamethoxazole): To be determined based on the specific instrument.
- Precursor Ion (**N4-Acetylsulfamethoxazole-d4**): To be determined based on the specific instrument.
- Product Ion(s) (**N4-Acetylsulfamethoxazole-d4**): To be determined based on the specific instrument.

3.2.5. Quantification

Quantification is performed by creating a calibration curve using the peak area ratios of the analyte to the internal standard.^[6]

Experimental Workflow:



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Caption: Workflow for the analysis of Sulfamethoxazole in wastewater.

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